

An In-depth Technical Guide to the Physical Properties of 1,6-Diiodohexane

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This technical guide provides a comprehensive overview of the key physical properties of **1,6-diiodohexane**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for experimental design, process development, and quality control. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a workflow visualization for boiling point measurement under reduced pressure.

Quantitative Data Summary

The physical properties of **1,6-diiodohexane** are critical for its application in various chemical syntheses. The following table summarizes its boiling point and density as reported in the literature.

Physical Property	Value	Conditions
Boiling Point	141-142 °C	at 10 mmHg[1][2]
123-128 °C	at 4 mmHg[3]	
Density	2.05 g/mL	at 25 °C[1][2]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of liquid compounds such as **1,6-diiodohexane**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, the determination is performed under reduced pressure (vacuum).

Principle: By reducing the pressure above the liquid, the boiling point is lowered.^[4] A vacuum distillation apparatus is used to control the pressure and measure the temperature at which the liquid boils.

Apparatus:

- Round-bottom flask
- Stir bar or boiling chips
- Claisen adapter
- Thermometer with appropriate range
- Condenser
- Vacuum adapter
- Receiving flask
- Heating mantle
- Vacuum pump
- Manometer

Procedure:

- **Assembly:** Assemble the vacuum distillation apparatus. Ensure all glassware is free of cracks and all joints are properly sealed with vacuum grease.

- Sample Preparation: Place a small volume of **1,6-diiodohexane** and a stir bar or boiling chips into the round-bottom flask.
- System Evacuation: Connect the apparatus to a vacuum pump and slowly evacuate the system to the desired pressure (e.g., 10 mmHg), monitored by a manometer.
- Heating: Begin heating the sample gently using a heating mantle.
- Equilibrium: Observe the temperature as the liquid begins to boil and a steady reflux is established in the condenser. The temperature at which the vapor and liquid are in equilibrium, indicated by a stable reading on the thermometer as the first drops of condensate are collected, is recorded as the boiling point at that pressure.
- Data Recording: Record the stable boiling temperature and the corresponding pressure from the manometer.

The density of a liquid can be accurately determined using a pycnometer, a flask with a precisely known volume. This method is based on measuring the mass of a known volume of the liquid. The ASTM D1217 standard provides a detailed method for this determination.[\[1\]](#)

Principle: Density is calculated as the ratio of the mass of the liquid to its volume. The pycnometer allows for the precise measurement of the volume of the liquid.

Apparatus:

- Pycnometer (e.g., Bingham pycnometer)
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature bath
- Thermometer

Procedure:

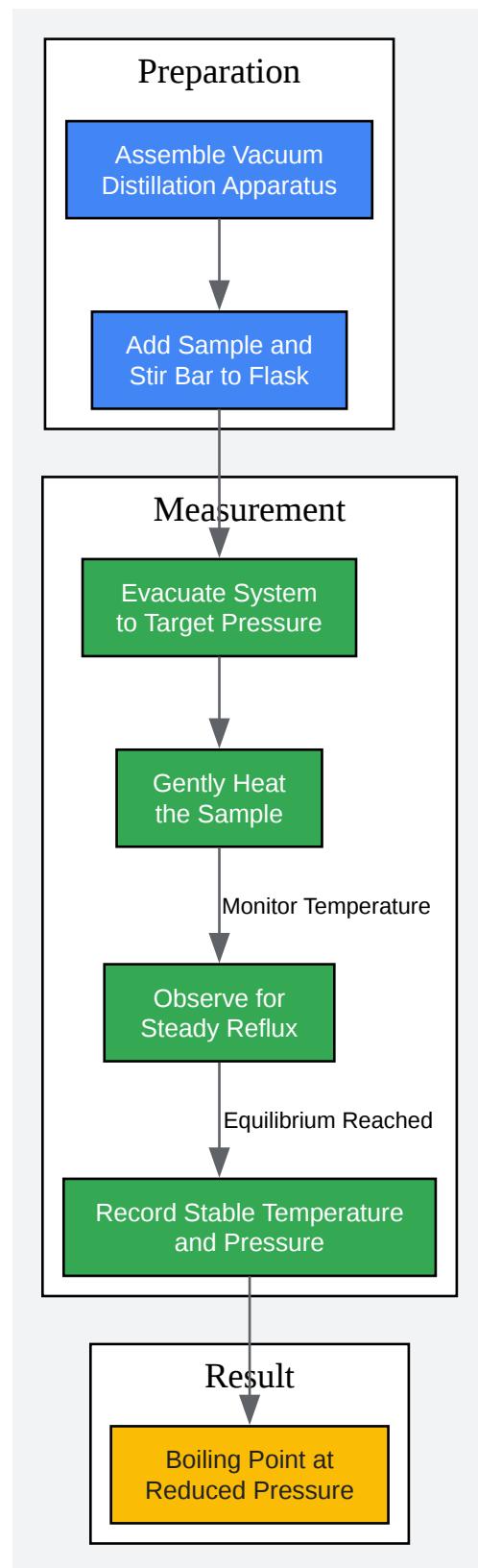
- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed. It is then filled with a reference liquid of known density (e.g., distilled water) and placed in a constant temperature bath until it reaches thermal equilibrium (e.g.,

25 °C). The mass of the pycnometer filled with the reference liquid is then measured to determine the exact volume of the pycnometer.

- Sample Measurement: The calibrated pycnometer is emptied, cleaned, and dried. It is then filled with **1,6-diodohexane**.
- Thermal Equilibration: The filled pycnometer is placed in the constant temperature bath set to the desired temperature (25 °C) until the liquid reaches thermal equilibrium.
- Mass Determination: The pycnometer is removed from the bath, carefully dried on the outside, and its total mass is measured using an analytical balance.
- Calculation: The mass of the **1,6-diodohexane** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of a liquid under reduced pressure.



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Caption: Workflow for Boiling Point Determination Under Reduced Pressure.

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